

Application Note: UPLC-QTOF/MS Analysis of Lyciumamide B in Plant Extracts

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Compound of Interest

Compound Name: *Lyciumamide B*

Cat. No.: *B15589436*

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Introduction

Lyciumamide B, a phenolic amide found in plants of the *Lycium* genus, such as *Lycium barbarum* (Goji berry), is of growing interest to the scientific community due to the potential biological activities of this class of compounds. Phenolic amides have demonstrated a range of effects, including immunomodulatory and neuroprotective properties. Accurate and sensitive analytical methods are crucial for the qualitative and quantitative analysis of **Lyciumamide B** in plant extracts to support research into its therapeutic potential and for quality control of botanical products.

This application note provides a detailed protocol for the analysis of **Lyciumamide B** in plant extracts using Ultra-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UPLC-QTOF/MS). This technique offers high resolution, sensitivity, and mass accuracy, making it ideal for the identification and quantification of small molecules in complex matrices.

Experimental Protocols

Sample Preparation: Extraction of Lyciumamide B from Plant Material

This protocol outlines a general method for the extraction of phenolic amides, including **Lyciumamide B**, from plant tissues.

Materials and Reagents:

- Fresh or dried plant material (e.g., *Lycium barbarum* fruit)
- Methanol (HPLC grade)
- 70% Ethanol (v/v) in water (HPLC grade)
- Water (deionized or distilled)
- Vortex mixer
- Centrifuge
- Rotary evaporator or nitrogen evaporator
- 0.22 µm syringe filters

Procedure:

- Homogenization: Grind dried plant material into a fine powder. For fresh material, homogenize with a suitable solvent.
- Extraction:
 - Weigh 1 gram of the powdered plant material into a centrifuge tube.
 - Add 20 mL of 70% ethanol.[\[1\]](#)
 - Vortex the mixture for 1 minute.
 - Sonicate for 30 minutes in an ultrasonic bath.

- Centrifuge at 4000 rpm for 15 minutes.
- Collect the supernatant.
- Repeat the extraction process on the pellet twice more.
- Concentration:
 - Combine the supernatants from all extractions.
 - Evaporate the solvent under reduced pressure using a rotary evaporator at 40°C or under a gentle stream of nitrogen.
- Reconstitution and Filtration:
 - Reconstitute the dried extract in 1 mL of the initial mobile phase for UPLC analysis.
 - Filter the reconstituted sample through a 0.22 µm syringe filter into a UPLC vial.

UPLC-QTOF/MS Analysis

Instrumentation:

- UPLC system with a binary solvent manager, sample manager, and column oven.
- QTOF mass spectrometer with an electrospray ionization (ESI) source.

UPLC Conditions:

- Column: ACQUITY UPLC BEH C18 column (2.1 mm × 100 mm, 1.7 µm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Flow Rate: 0.3 mL/min^[2]
- Column Temperature: 35°C^[2]

- Injection Volume: 2 μ L[2]
- Gradient Elution:
 - 0-5 min: 5-10% B
 - 5-17.5 min: 10-25% B
 - 17.5-30 min: 25-80% B[2]

QTOF-MS Conditions:

- Ionization Mode: ESI Positive[3]
- Mass Range: m/z 50-1200 Da[4]
- Capillary Voltage: 2.5 kV[4]
- Sampling Cone Voltage: 40 V[4]
- Source Temperature: 100°C[4]
- Desolvation Temperature: 250°C[4]
- Cone Gas Flow: 50 L/h[4]
- Desolvation Gas Flow: 800 L/h[4]
- Collision Energy (for MS/MS): Ramp 20-50 V[4]

Data Presentation

Predicted Mass Spectrometric Fragmentation of Lyciumamide B

While experimental fragmentation data for **Lyciumamide B** is not widely available, a predicted fragmentation pattern can be inferred based on the known fragmentation of structurally similar phenolic amides, such as N-feruloyltyramine. The primary fragmentation event is the cleavage of the amide bond.

Table 1: Predicted m/z values for **Lyciumamide B** and its major fragments.

Ion Description	Predicted m/z
[M+H] ⁺ (Lyciumamide B)	625.2545
Fragment 1 (Feruloyl moiety)	177.0546
Fragment 2 (Tyramine moiety)	138.0891

Note: The exact mass of **Lyciumamide B** (C₃₆H₃₆N₂O₈) is 624.2472 g/mol . The predicted m/z values are for the protonated molecule and its fragments and should be confirmed with a standard.

Quantitative Data of Phenolic Amides in Lycium barbarum

To date, specific quantitative data for **Lyciumamide B** in plant extracts has not been extensively reported in the scientific literature. However, studies have quantified other phenolic compounds and total phenolic amides in Lycium barbarum fruits, providing a reference for expected concentration ranges of this class of compounds.

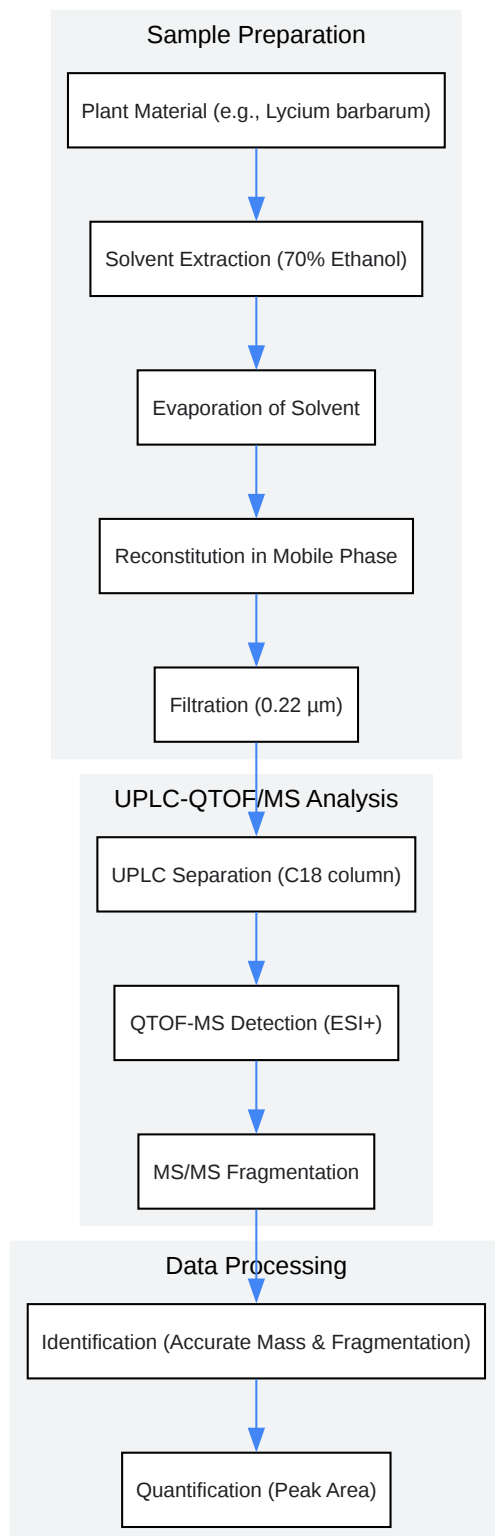
Table 2: Representative quantitative data for phenolic compounds in Lycium barbarum fruit.

Compound/Class	Concentration Range (µg/g dry weight)	Reference
Rutin	125.38	[5]
p-Coumaric acid	90.05	[5]
Caffeic acid	10.44	[5]
Total Phenolic Content (TPC)	27,835 - 29,931	[6]

Note: This table provides examples of other phenolic compounds found in Goji berries and is intended to be illustrative. The concentration of **Lyciumamide B** may vary significantly based on the cultivar, growing conditions, and extraction method.

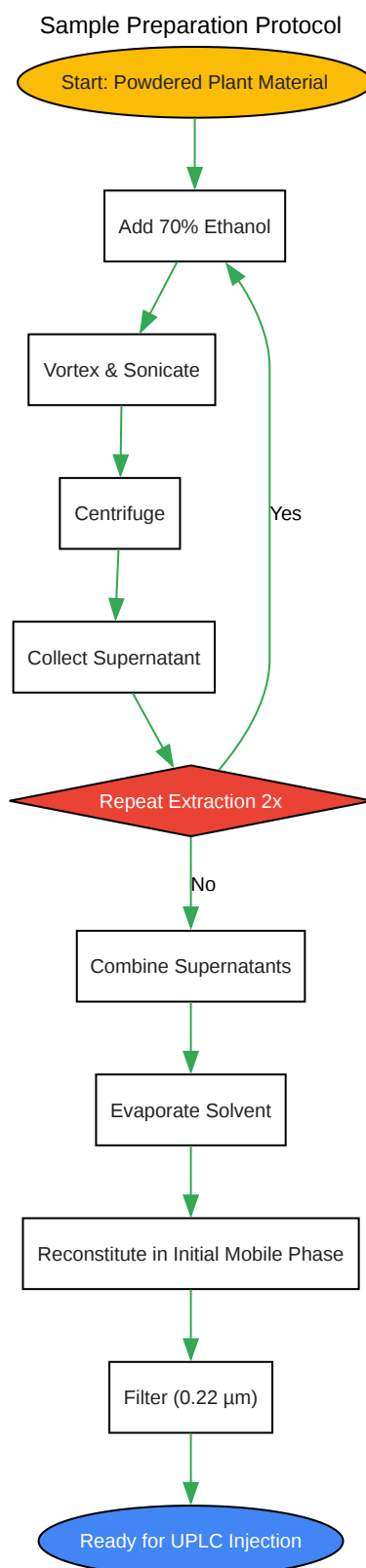
Visualizations

Experimental Workflow for UPLC-QTOF/MS Analysis



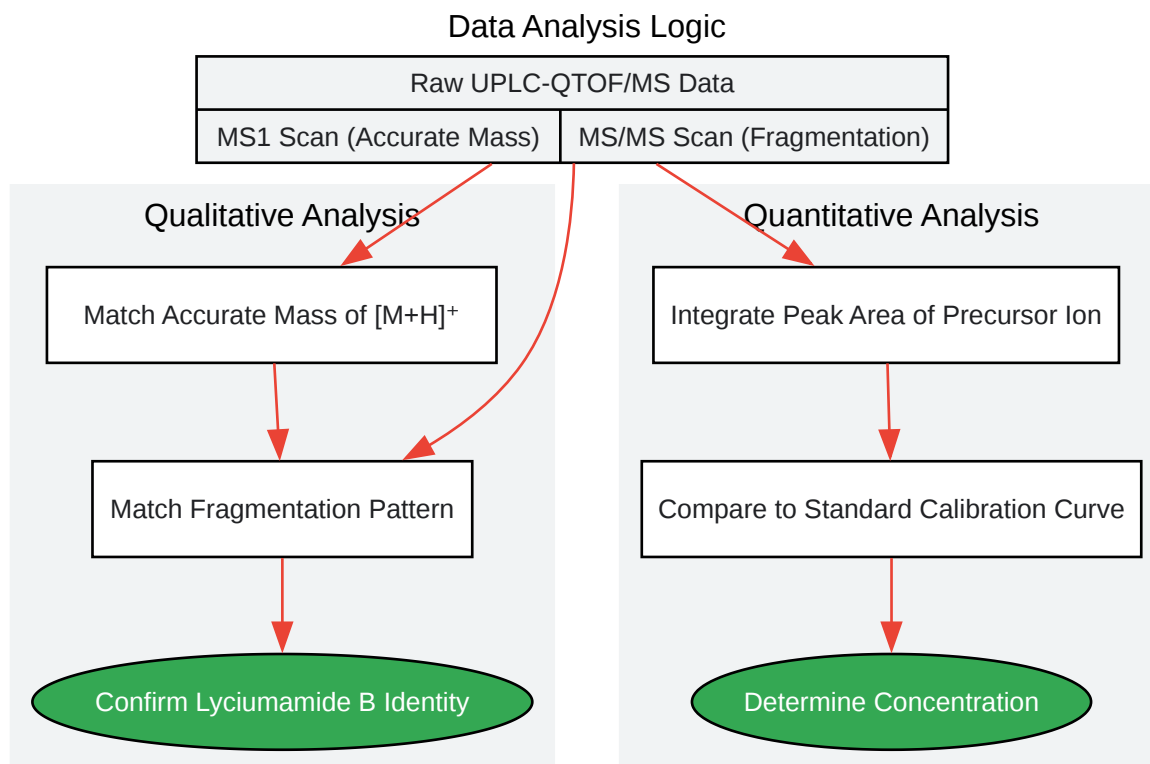
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Caption: UPLC-QTOF/MS analysis workflow.



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Caption: Detailed sample preparation steps.



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Caption: Logic for data analysis.

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